

Applications of (4-Methoxypyridin-3-yl)methanol in Agrochemical Research

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Compound of Interest

Compound Name: (4-Methoxypyridin-3-yl)methanol

Cat. No.: B038547

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(4-Methoxypyridin-3-yl)methanol, a substituted pyridine derivative, serves as a valuable building block in the synthesis of novel agrochemicals. Its structural features, including the methoxypyridine core, are found in several classes of fungicides and insecticides. This document outlines the potential applications, synthetic protocols, and biological activities of compounds derived from this precursor, tailored for researchers and professionals in the field of agrochemical development.

Application Notes

The primary application of **(4-Methoxypyridin-3-yl)methanol** in agrochemical research lies in its use as a key intermediate for the synthesis of pyridine-based fungicides, particularly those belonging to the strobilurin class. Strobilurins are known for their broad-spectrum fungicidal activity, which is achieved through the inhibition of mitochondrial respiration in fungi. The methoxypyridine moiety is a common feature in several commercial fungicides and is known to contribute to their efficacy.

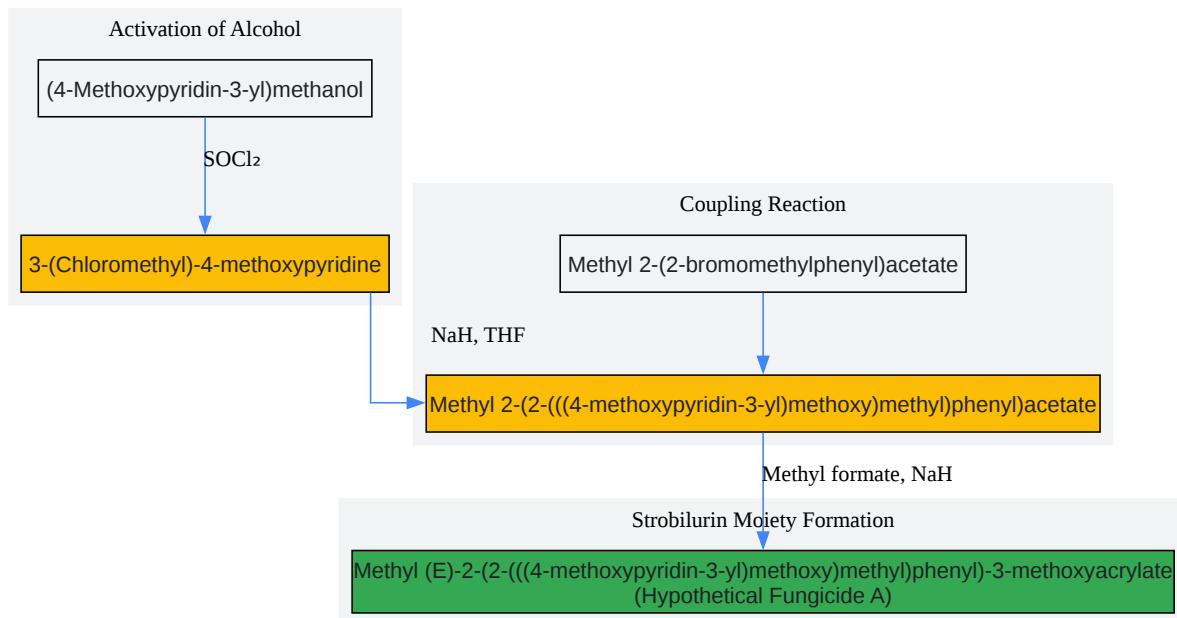
Furthermore, the pyridine scaffold is a well-established pharmacophore in insecticide discovery. Derivatives of **(4-Methoxypyridin-3-yl)methanol** can be explored for their insecticidal properties, potentially targeting the nicotinic acetylcholine receptors in insects, a common mode of action for neonicotinoid insecticides.

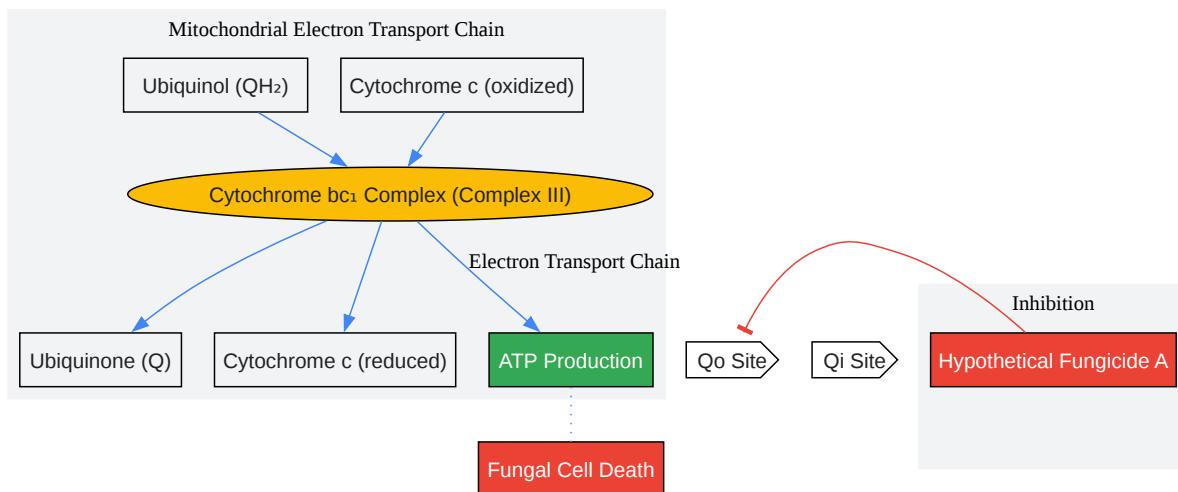
Hypothetical Application in Fungicide Synthesis

While public literature does not provide a direct synthesis of a commercial fungicide starting from **(4-Methoxypyridin-3-yl)methanol**, a plausible synthetic route can be devised to generate a novel strobilurin-type fungicide, hereafter referred to as Hypothetical Fungicide A. This compound is structurally analogous to known quinone outside inhibitors (QoI) fungicides.

Synthetic Workflow for Hypothetical Fungicide A

The proposed synthesis involves a multi-step process starting with the conversion of **(4-Methoxypyridin-3-yl)methanol** to a more reactive intermediate, followed by coupling with a phenylacetate derivative.





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